

Green synthesis of iron nanoparticles using plant extracts and ferric nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron(III) nitrate nonahydrate*

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Green Synthesis of Iron Nanoparticles: A Detailed Guide for Researchers

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

The field of nanotechnology has witnessed a surge in the development of eco-friendly and cost-effective methods for synthesizing metallic nanoparticles. Green synthesis, a "bottom-up" approach, utilizes biological entities like plant extracts as reducing and capping agents, offering a sustainable alternative to conventional chemical and physical methods.[1] This application note provides detailed protocols for the green synthesis of iron nanoparticles (FeNPs) using various plant extracts and ferric nitrate as the iron precursor. Iron nanoparticles are of particular interest due to their magnetic properties, biocompatibility, and potential applications in drug delivery, environmental remediation, and as antimicrobial agents.[2][3][4]

The phytochemicals present in plant extracts, such as polyphenols, flavonoids, terpenoids, and alkaloids, play a crucial role in the reduction of ferric ions (Fe^{3+}) to zerovalent iron (Fe^0) or iron oxides and in the subsequent stabilization of the newly formed nanoparticles, preventing their aggregation.[5] This method eliminates the need for harsh chemicals, high pressure, and high temperatures, making it an environmentally benign process.[1]

Experimental Protocols

This section outlines the detailed methodologies for the preparation of plant extracts and the subsequent synthesis of iron nanoparticles.

Preparation of Aqueous Plant Extract

A generalized protocol for the preparation of aqueous plant extracts is provided below. The specific quantities and conditions may be optimized based on the plant material used.

Materials:

- Fresh or dried plant leaves (e.g., *Mentha piperita*, *Callistemon viminalis*, Green Tea)
- Deionized or distilled water
- Beakers or Erlenmeyer flasks
- Heating mantle or hot plate
- Magnetic stirrer and stir bar
- Whatman No. 1 filter paper
- Centrifuge and centrifuge tubes
- Storage bottles

Procedure:

- **Collection and Washing:** Collect fresh, healthy plant leaves and wash them thoroughly with tap water to remove any dust and debris, followed by a final rinse with deionized water.
- **Drying and Grinding:** Air-dry the leaves in the shade for several days or in a hot air oven at a controlled temperature (e.g., 60°C) until they are crisp. Grind the dried leaves into a fine powder using a blender or mortar and pestle.
- **Extraction:**

- Add a known amount of the leaf powder (e.g., 10 g) to a specific volume of deionized water (e.g., 100 mL) in a beaker.[6]
- Heat the mixture at a controlled temperature (e.g., 80°C) for a specific duration (e.g., 15-30 minutes) with continuous stirring.[7]
- Filtration and Centrifugation:
 - Allow the extract to cool to room temperature.
 - Filter the extract through Whatman No. 1 filter paper to remove the plant debris.
 - For a clearer extract, centrifuge the filtered solution at a moderate speed (e.g., 6000 rpm) for 10 minutes and collect the supernatant.[8]
- Storage: Store the prepared plant extract in a refrigerator at 4°C for further use.

Green Synthesis of Iron Nanoparticles

This protocol details the synthesis of iron nanoparticles using the prepared plant extract and ferric nitrate.

Materials:

- Prepared aqueous plant extract
- Ferric nitrate nonahydrate ($\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$)
- Deionized or distilled water
- Beakers or Erlenmeyer flasks
- Magnetic stirrer and stir bar
- Centrifuge and centrifuge tubes
- Ethanol
- Drying oven

Procedure:

- **Precursor Solution Preparation:** Prepare a ferric nitrate solution of the desired concentration (e.g., 0.01 M) by dissolving the appropriate amount of ferric nitrate nonahydrate in deionized water.
- **Synthesis Reaction:**
 - Add a specific volume of the prepared plant extract to the ferric nitrate solution under constant stirring. The ratio of plant extract to ferric nitrate solution can be optimized (e.g., 1:1.5 v/v).[9]
 - The reaction is typically carried out at room temperature or a slightly elevated temperature (e.g., 50°C) for a duration ranging from 30 minutes to a few hours.[4]
 - A visible color change of the solution, often from yellow or light green to dark brown or black, indicates the formation of iron nanoparticles.[10]
- **Separation and Purification:**
 - Collect the synthesized iron nanoparticles by centrifugation at a high speed (e.g., 6000 rpm) for 10-20 minutes.[8]
 - Discard the supernatant and wash the nanoparticle pellet multiple times with deionized water and ethanol to remove any unreacted precursors and unbound phytochemicals.
- **Drying:** Dry the purified iron nanoparticles in a hot air oven at a moderate temperature (e.g., 80°C) until a constant weight is achieved.
- **Storage:** Store the dried iron nanoparticle powder in an airtight container for further characterization and application.

Characterization of Iron Nanoparticles

A comprehensive characterization of the synthesized iron nanoparticles is essential to understand their physicochemical properties.

Characterization Technique	Information Obtained
UV-Visible Spectroscopy	Preliminary confirmation of nanoparticle formation. The appearance of a surface plasmon resonance (SPR) peak, typically in the range of 280-400 nm for iron nanoparticles, indicates their synthesis. [4] [11]
Fourier-Transform Infrared Spectroscopy (FTIR)	Identifies the functional groups of the phytochemicals from the plant extract that are responsible for the reduction of iron ions and the capping of the nanoparticles. [2]
X-ray Diffraction (XRD)	Determines the crystalline nature, phase (e.g., hematite, magnetite), and average crystallite size of the synthesized iron nanoparticles. [5]
Scanning Electron Microscopy (SEM)	Provides information on the surface morphology, size, and shape of the nanoparticles. [5]
Transmission Electron Microscopy (TEM)	Offers high-resolution imaging of the nanoparticles to determine their size, shape, and morphology in detail. [3]
Energy-Dispersive X-ray Spectroscopy (EDX)	Confirms the elemental composition of the synthesized nanoparticles, verifying the presence of iron and oxygen. [12]
Zeta Potential Analysis	Measures the surface charge of the nanoparticles, which is an indicator of their stability in a colloidal suspension. [5]

Quantitative Data Summary

The following tables summarize the quantitative data from various studies on the green synthesis of iron nanoparticles using different plant extracts.

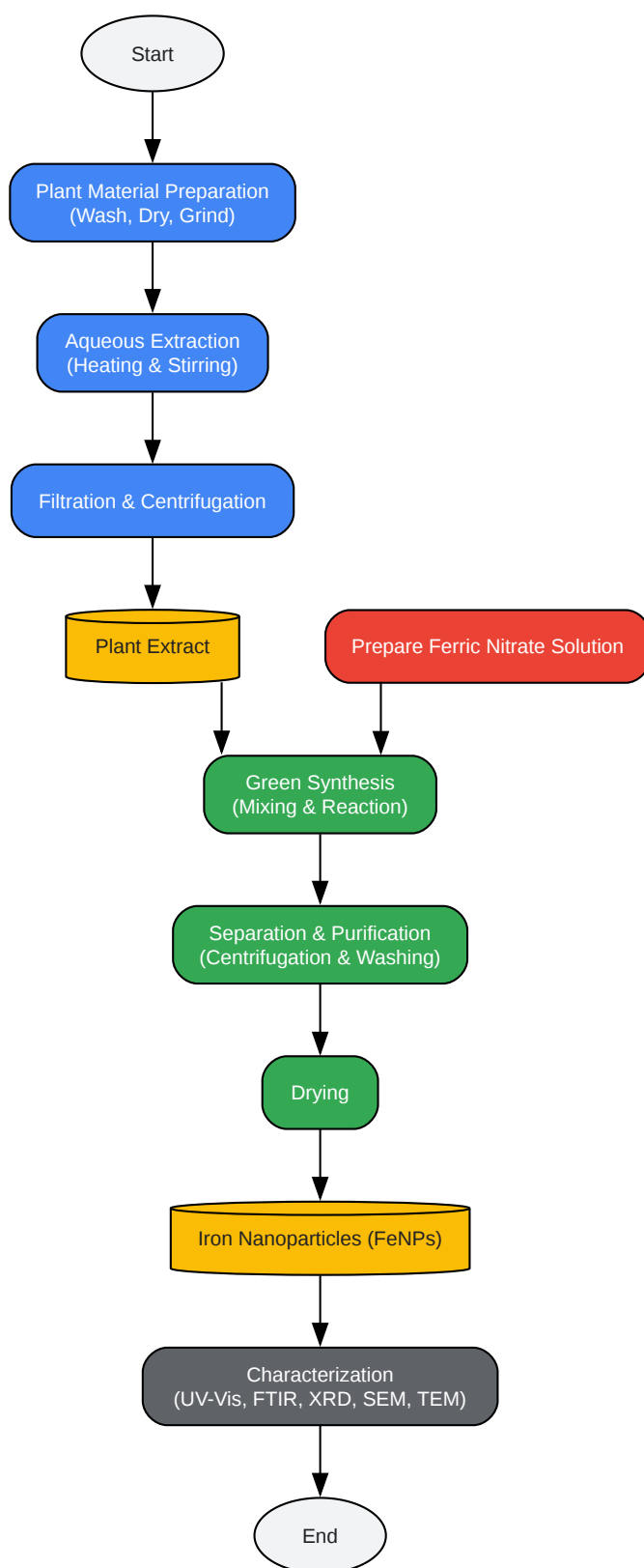
Table 1: Synthesis Parameters and Nanoparticle Characteristics

Plant Extract	Iron Precursor	Precursor Conc.	Extract :Precursor Ratio (v/v)	Temp. (°C)	Time (min)	Nanoparticle Size (nm)	Nanoparticle Morphology	Reference
Mentha piperita	Ferric Chloride	0.01 M	1.5:1	50	30	35-50	Spherical	[4]
Green Tea (Camellia sinensis)	Ferric Chloride	0.1 M	1:2	Room Temp.	-	5-10	Spherical	[13]
Vitex leucoxylin	Ferric Sulfate	1 mM	1 mL extract to 1 mM precursor	Room Temp.	-	45-100	Spherical	[5]
Callistemon viminalis	Ferric Oxide	-	-	Annealed at 300, 400, 500	-	32, 26, 22	-	[1]
Egeria densa	Ferric Chloride	-	-	-	-	-	Oval to hexagonal	[12]
Phyllanthus niruri	Ammonium Ferrous Sulfate & Ammonium	0.2 M & 0.1 M	1.2 mL extract to 10 mL precursor mix	30	30	-	-	[14]

Ferric
Sulfate

Visualizations

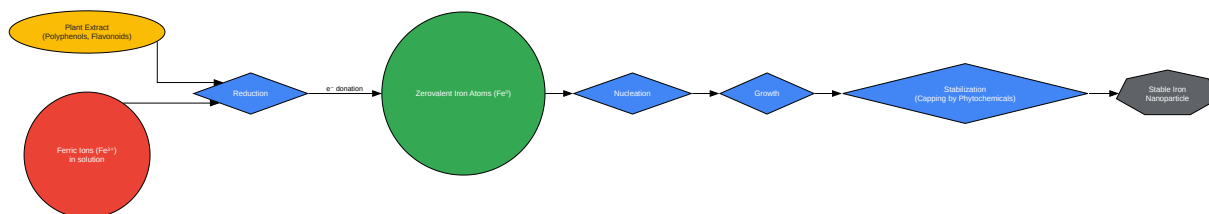
Experimental Workflow



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Caption: Experimental workflow for the green synthesis of iron nanoparticles.

Proposed Mechanism of Iron Nanoparticle Formation



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Caption: Proposed mechanism of iron nanoparticle formation by plant phytochemicals.

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- To cite this document: BenchChem. [Green synthesis of iron nanoparticles using plant extracts and ferric nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148018#green-synthesis-of-iron-nanoparticles-using-plant-extracts-and-ferric-nitrate]

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